

1-Bromo-5-methylhexane: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-5-methylhexane

Cat. No.: B1585216

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of the safety, handling, and Material Safety Data Sheet (MSDS) details for **1-Bromo-5-methylhexane** (CAS No: 35354-37-1). The information is intended to equip laboratory personnel with the necessary knowledge to handle this chemical safely and effectively.

Chemical Identity and Physical Properties

1-Bromo-5-methylhexane is a colorless liquid with a pungent odor.^[1] It is a flammable organic compound widely used as a reaction intermediate in organic synthesis, particularly in the production of pharmaceuticals, surfactants, and synthetic rubber.^[1] It is immiscible with water but soluble in organic solvents like alcohols and ethers.^[1]

Table 1: Physical and Chemical Properties of **1-Bromo-5-methylhexane**

Property	Value	Source
Molecular Formula	C7H15Br	[1][2]
Molecular Weight	179.1 g/mol	[1][2]
Appearance	Colorless liquid	[1][3]
Odor	Pungent	[1]
Boiling Point	162-163°C	[1][4]
Melting Point	162-163°C	[1][4]
Flash Point	57°C (134.6°F)	[1][5]
Density	1.103 g/cm ³	[1][4]
Vapor Pressure	2.18 mmHg at 25°C	[1]
Water Solubility	Not miscible	[1][4]
Refractive Index	1.4485	[1]

Hazard Identification and Classification

1-Bromo-5-methylhexane is classified as a hazardous substance. The primary hazards are its flammability and its irritant effects on the skin, eyes, and respiratory system.[1][2][3][6]

Signal Word: Warning[2][3][4]

Hazard Statements:

- H226: Flammable liquid and vapor.[2][4]
- H315: Causes skin irritation.[2][4]
- H319: Causes serious eye irritation.[2][4]
- H335: May cause respiratory irritation.[2][4]

Table 2: GHS Hazard Classification

Hazard Class	Category	Source
Flammable liquids	3	[2][3][4]
Skin corrosion/irritation	2	[2][3][4]
Serious eye damage/eye irritation	2A	[2][4]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	3	[2][3][4]

Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting. [3]

Experimental Protocols

Detailed experimental protocols for the determination of toxicological and physical properties of **1-Bromo-5-methylhexane** are not publicly available in the reviewed safety data sheets. These studies are typically conducted by the manufacturer and are proprietary. The provided safety information is a summary of the results of such experiments.

Safe Handling and Storage

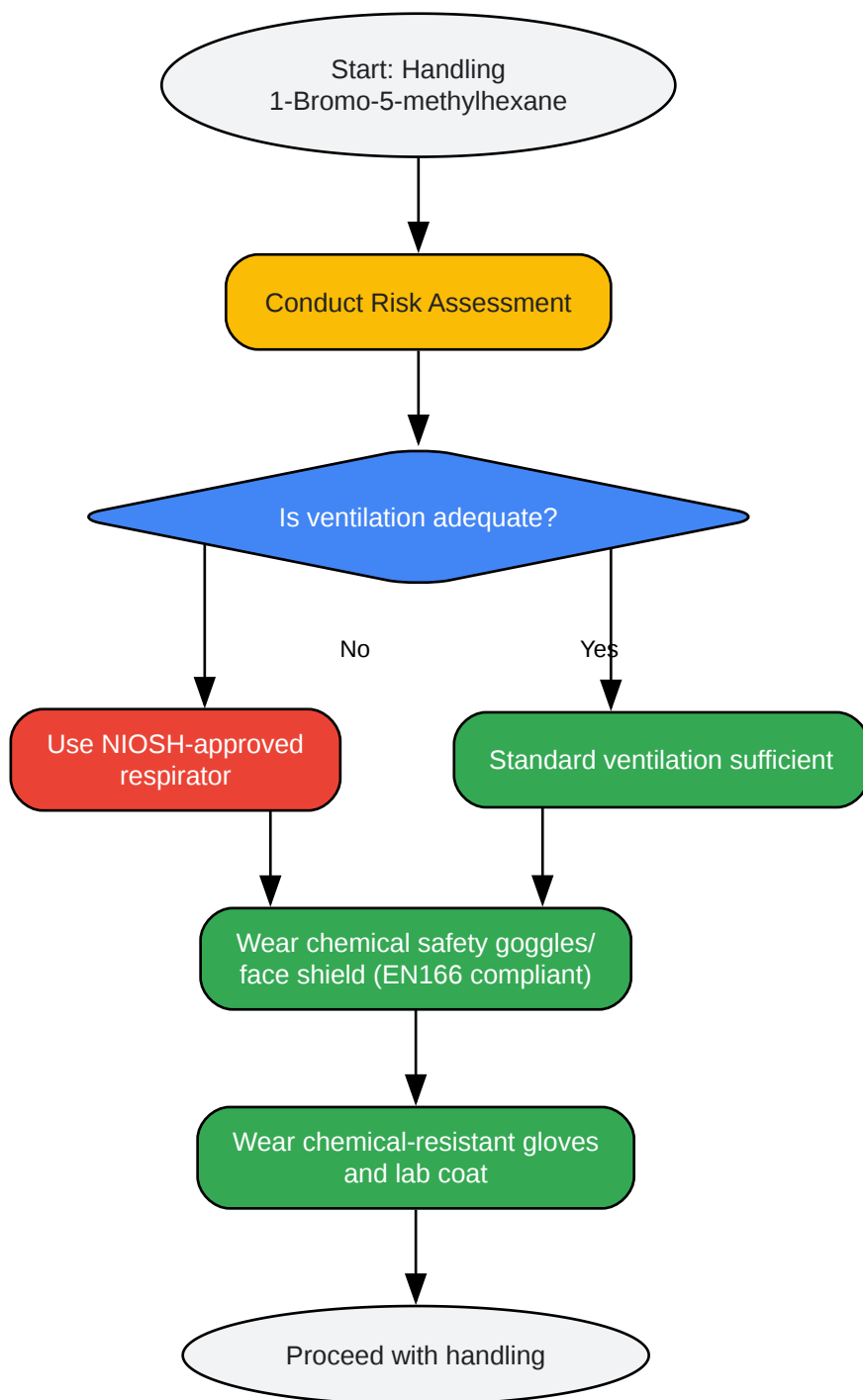
Proper handling and storage procedures are critical to minimize the risks associated with **1-Bromo-5-methylhexane**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

- Eye/Face Protection: Wear chemical safety goggles or a face shield that conforms to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5][7]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[1]
[5] Gloves must be inspected prior to use.[7]

- Respiratory Protection: Use in a well-ventilated area.[8] If engineering controls are insufficient, a NIOSH-approved respirator may be necessary.



[Click to download full resolution via product page](#)

Figure 1: Personal Protective Equipment (PPE) selection workflow.

Handling Procedures

- Ensure adequate ventilation.[\[3\]](#)[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[8\]](#)
- Avoid ingestion and inhalation.[\[3\]](#)
- Keep away from open flames, hot surfaces, and sources of ignition.[\[3\]](#)[\[5\]](#)
- Use only non-sparking tools.[\[3\]](#)[\[5\]](#)
- Take precautionary measures against static discharges.[\[3\]](#)[\[5\]](#)
- Handle in accordance with good industrial hygiene and safety practices.[\[5\]](#)[\[7\]](#) Wash hands before breaks and at the end of the workday.[\[7\]](#)

Storage Conditions

- Keep container tightly closed in a dry and well-ventilated place.[\[3\]](#)[\[7\]](#)
- Keep away from heat, sparks, and flame.[\[3\]](#)
- Recommended storage temperature is 2-8°C.[\[1\]](#)[\[4\]](#)
- Store locked up.[\[4\]](#)[\[5\]](#)

First Aid Measures

Table 3: First Aid Procedures

Exposure Route	Procedure	Source
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[3]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.	[3]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[3]
Ingestion	Do NOT induce vomiting. Get medical attention.	[5]

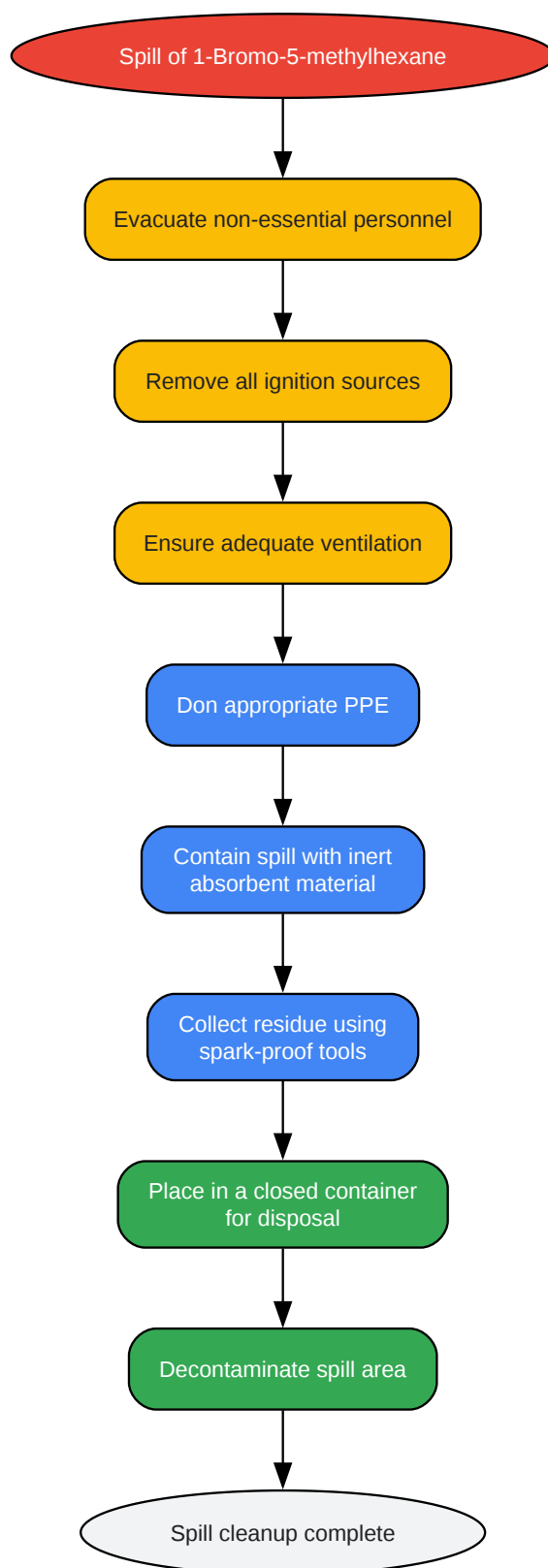
Fire Fighting Measures

- Suitable Extinguishing Media: Water mist, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][5][7] Water mist may be used to cool closed containers.[3][5]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[5]
- Specific Hazards: Flammable.[3] Vapors may form explosive mixtures with air and may travel to a source of ignition and flash back.[3][5] Containers may explode when heated.[3][5]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode and full protective gear.[5][7]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation.[3][7] Use personal protective equipment.[3][7] Remove all sources of ignition.[3][5]

- Environmental Precautions: Should not be released into the environment.^[3] Do not let the product enter drains.^[7]
- Methods for Containment and Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).^[3]^[5] Keep in suitable, closed containers for disposal.^[3]^[5]^[7] Use spark-proof tools and explosion-proof equipment.^[3]^[5]



[Click to download full resolution via product page](#)

Figure 2: Workflow for responding to a spill of **1-Bromo-5-methylhexane**.

Disposal Considerations

Waste from residues or unused products is classified as hazardous.[3] Dispose of in accordance with local, state, and federal regulations.[3] Contaminated packaging should be disposed of at a hazardous or special waste collection point.[3] Empty containers retain product residue and can be dangerous.[3]

Toxicological Information

- Acute Toxicity: No data available for oral, dermal, or inhalation LD50.
- Skin Corrosion/Irritation: Causes skin irritation.[2][3][4]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[2][3][4]
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.[3]
- Carcinogenicity: No known carcinogenic chemicals in this product.[3]
- Reproductive Toxicity: No data available.[3]
- Specific Target Organ Toxicity - Single Exposure: May cause respiratory irritation.[2][3][4]
The target organ is the respiratory system.[3]
- Specific Target Organ Toxicity - Repeated Exposure: No data available.[3]
- Aspiration Hazard: No data available.[3]

Ecological Information

- Ecotoxicity: Contains no substances known to be hazardous to the environment or that are not degradable in wastewater treatment plants.[3]
- Persistence and Degradability: Immiscible with water.[3]
- Bioaccumulative Potential: May have some potential to bioaccumulate.[3]

- Mobility in Soil: Spillage is unlikely to penetrate the soil.[3] The product is insoluble and sinks in water.[3] It is not likely to be mobile in the environment due to its low water solubility.[3]

Transport Information


- UN Number: UN1993[3]
- Proper Shipping Name: Flammable liquid, n.o.s.[3]
- Technical Name: **(1-Bromo-5-methylhexane)**[3]
- Hazard Class: 3[3]
- Packing Group: III[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. chembk.com [chembk.com]
 2. 1-Bromo-5-methylhexane | C₇H₁₅Br | CID 520726 - PubChem [pubchem.ncbi.nlm.nih.gov]
 3. WERCS Studio - Application Error [assets.thermofisher.com]
 4. 1-BROMO-5-METHYLHEXANE price,buy 1-BROMO-5-METHYLHEXANE - chemicalbook [chemicalbook.com]
 5. fishersci.com [fishersci.com]
 6. China 1-Bromo-5-methylhexane  CAS# 35354-37-1) Manufacturer and Supplier | Xinchem [xinchem.com]
 7. 4adi.com [4adi.com]
 8. aksci.com [aksci.com]
- To cite this document: BenchChem. [1-Bromo-5-methylhexane: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1585216#1-bromo-5-methylhexane-safety-handling-and-msds-details>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com